

2,4,6-trichloronitrobenzene CAS number and molecular formula

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Compound of Interest

Compound Name: 2,4,6-Trichloronitrobenzene

Cat. No.: B101851

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Technical Guide: 2,4,6-Trichloronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4,6-trichloronitrobenzene**, including its chemical identity, physicochemical properties, synthesis, and analytical methodologies. The information is intended for use by researchers, scientists, and professionals in drug development and related fields.

Chemical Identification

Identifier	Value
Chemical Name	2,4,6-Trichloronitrobenzene
IUPAC Name	1,3,5-trichloro-2-nitrobenzene[1]
CAS Number	18708-70-8
Molecular Formula	C ₆ H ₂ Cl ₃ NO ₂

Physicochemical Properties

A summary of the key physicochemical properties of **2,4,6-trichloronitrobenzene** is presented below.

Property	Value	Source
Molecular Weight	226.44 g/mol	PubChem
Appearance	Needles in alcohol or light beige crystals	[1]
Melting Point	71-73 °C	Sigma-Aldrich
Boiling Point	303.2 °C (predicted)	ChemSpider
Solubility	Insoluble in water	[1]
Density	1.651 g/cm ³ (predicted)	ChemSpider

Synthesis of 2,4,6-Trichloronitrobenzene

A common method for the synthesis of **2,4,6-trichloronitrobenzene** is through the nitration of 1,3,5-trichlorobenzene.

Experimental Protocol:

A detailed experimental protocol for the synthesis of **2,4,6-trichloronitrobenzene** is described in U.S. Patent 3,396,200. The process involves the chlorination of aniline followed by oxidation. [\[2\]](#)

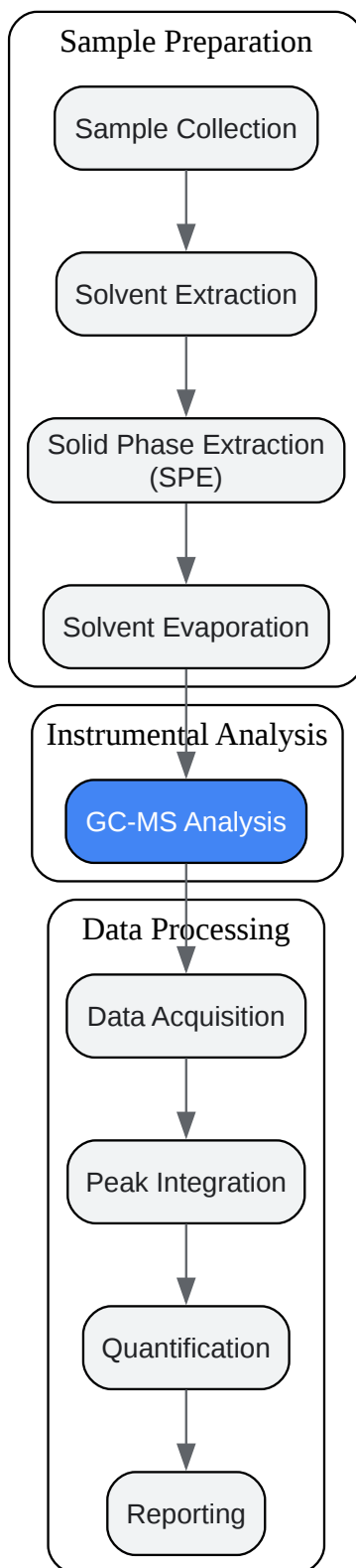
Materials:

- Aniline
- Glacial Acetic Acid
- Gaseous Hydrogen Chloride
- Chlorine Gas
- Catalyst (e.g., Ferric Chloride)
- Sulfuric Acid

- Hydrogen Peroxide
- Nitric Acid

Procedure:

- A solution of aniline in glacial acetic acid is treated with gaseous hydrogen chloride to form aniline hydrochloride.[2]
- The aniline hydrochloride solution is then chlorinated with chlorine gas in the presence of a catalyst to produce 2,4,6-trichloroaniline hydrochloride.[2]
- Sulfuric acid is added to dehydrochlorinate the 2,4,6-trichloroaniline hydrochloride.[2]
- The solution is heated under reduced pressure to remove dissolved gases.[2]
- The resulting solution of 2,4,6-trichloroaniline is oxidized by the addition of hydrogen peroxide, followed by the addition of nitric acid with heating.[2]
- The precipitated **2,4,6-trichloronitrobenzene** is then recovered by filtration.[2]



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References

- 1. 2,4,6-Trichloronitrobenzene | C₆H₂Cl₃NO₂ | CID 29228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US3396200A - Preparation of 2, 4, 6-trichloronitrobenzene - Google Patents [patents.google.com]
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Address: 3281 E Guasti Rd

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